

# Physical and chemical properties of 3'-Angeloyloxy-4'-seneciyoxy-2',3'-dihydrooroselol

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## Compound of Interest

Compound Name: 3'-Angeloyloxy-4'-seneciyoxy-2',3'-dihydrooroselol

Cat. No.: B15593383

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## In-depth Technical Guide: 3'-Angeloyloxy-4'-seneciyoxy-2',3'-dihydrooroselol

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**3'-Angeloyloxy-4'-seneciyoxy-2',3'-dihydrooroselol** is a complex natural product classified as a dihydropyranocoumarin. It has been identified as a constituent of plants such as *Mikania trachyleura* and *Angelicae pubescentis*. Coumarins, the broader class of compounds to which this molecule belongs, are known for a wide array of biological activities, including anti-inflammatory, antioxidant, and antimicrobial effects. This guide provides a comprehensive overview of the available technical information on **3'-Angeloyloxy-4'-seneciyoxy-2',3'-dihydrooroselol**.

### Physical and Chemical Properties

Detailed experimental data for many physical properties of **3'-Angeloyloxy-4'-seneciyoxy-2',3'-dihydrooroselol** are not extensively reported in publicly accessible literature. However, based on available data from chemical suppliers and related compounds, the following information has been compiled.

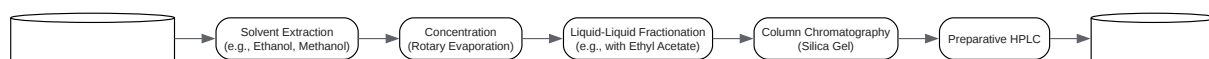
Property	Value	Source
Molecular Formula	C <sub>24</sub> H <sub>26</sub> O <sub>7</sub>	ChemFaces
Molecular Weight	426.46 g/mol	MedChemExpress
CAS Number	1221686-60-7	MedChemExpress
Appearance	Powder	ChemFaces
Purity	>98% (as commercially available)	ChemFaces
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	ChemFaces
Storage	Store at 2-8°C. For long-term storage, -20°C is recommended.	ChemFaces

Note: Specific quantitative data such as melting point, boiling point, and detailed spectral data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, MS) are not readily available in the cited literature. The structural complexity of the molecule suggests that these values would be determined through detailed spectroscopic analysis upon isolation.

## Experimental Protocols

Detailed experimental protocols for the specific isolation and purification of **3'-Angeloyloxy-4'-seneciyoxy-2',3'-dihydrooroselol** are not described in the available scientific literature. However, a general methodology for the isolation of coumarins from *Angelicae Pubescentis Radix* can be adapted.

General Workflow for Coumarin Isolation:



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Caption: General workflow for the isolation and purification of coumarins from plant sources.

Detailed Steps (Hypothetical Adaptation):

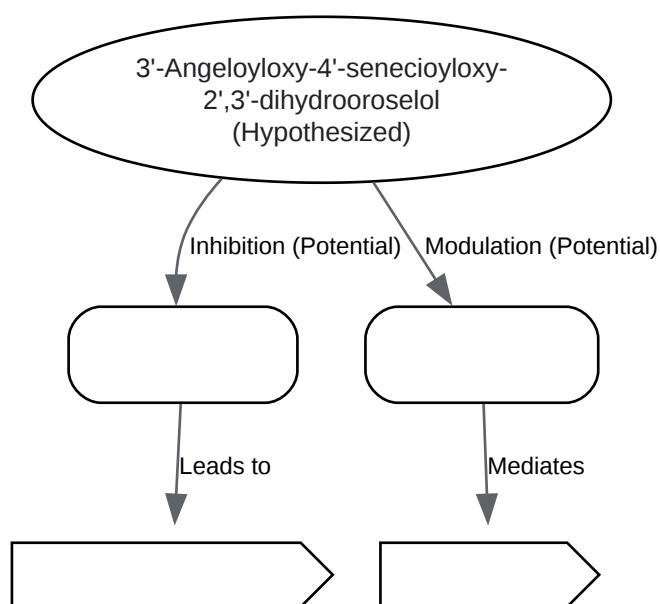
- **Extraction:** The dried and powdered plant material (*Mikania trachypleura* or *Angelicae pubescentis*) would be subjected to exhaustive extraction with a suitable solvent such as methanol or ethanol at room temperature.
- **Concentration:** The resulting crude extract would be concentrated under reduced pressure using a rotary evaporator to yield a viscous residue.
- **Fractionation:** The residue would then be suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, chloroform, and ethyl acetate, to separate compounds based on their polarity. Coumarins are typically enriched in the ethyl acetate fraction.
- **Column Chromatography:** The ethyl acetate fraction would be subjected to column chromatography on silica gel, eluting with a gradient of n-hexane and ethyl acetate. Fractions would be collected and monitored by thin-layer chromatography (TLC).
- **Preparative High-Performance Liquid Chromatography (HPLC):** Fractions containing the target compound would be further purified by preparative HPLC on a C18 column with a suitable mobile phase (e.g., a gradient of methanol and water) to yield the pure **3'-Angeloyloxy-4'-seneciyoxy-2',3'-dihydrooroselol**.
- **Structural Elucidation:** The structure of the purified compound would be confirmed using spectroscopic methods, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

## Biological Activity and Signaling Pathways

Specific biological activities and the modulation of signaling pathways by **3'-Angeloyloxy-4'-seneciyoxy-2',3'-dihydrooroselol** have not been explicitly reported. However, the known pharmacological effects of extracts from *Angelicae pubescentis* and the general activities of coumarins provide a basis for potential areas of investigation.

Extracts of *Angelicae pubescentis*, rich in coumarins, have demonstrated significant anti-inflammatory and analgesic properties. Studies on other coumarins isolated from this plant, such as osthole and columbianadin, have shown that these effects may be mediated through the inhibition of pro-inflammatory cytokines and modulation of signaling pathways like NF- $\kappa$ B and TRPV1.

Potential Signaling Pathway Involvement:



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Caption: Hypothesized signaling pathways potentially modulated by the target compound.

Given that many natural product-derived coumarins exhibit anti-inflammatory activity through the Nuclear Factor-kappa B (NF- $\kappa$ B) signaling pathway, it is plausible that **3'-Angeloyloxy-4'-seneciyoxy-2',3'-dihydrooroselol** could also exert its effects through this mechanism. Inhibition of the NF- $\kappa$ B pathway would lead to a downstream reduction in the expression of pro-inflammatory genes, such as those for cytokines and chemokines.

Furthermore, the analgesic effects of related compounds suggest a potential interaction with the Transient Receptor Potential Vanilloid 1 (TRPV1) channel, a key player in pain perception.

## Conclusion and Future Directions

**3'-Angeloyloxy-4'-seneciyoxy-2',3'-dihydrooroselol** is a structurally interesting natural product with potential for further scientific investigation. While its fundamental chemical properties are known, a significant gap exists in the literature regarding its detailed spectral characterization, a definitive protocol for its isolation, and its specific biological activities.

Future research should focus on:

- The isolation and complete spectroscopic characterization of **3'-Angeloyloxy-4'-seneciyoxy-2',3'-dihydrooroselol** from one of its natural sources.
- In vitro and in vivo studies to determine its anti-inflammatory, analgesic, and other potential pharmacological activities.
- Elucidation of the specific molecular targets and signaling pathways through which this compound exerts its biological effects.

Such studies are crucial for unlocking the full therapeutic potential of this complex coumarin and for providing a solid foundation for its potential development as a novel therapeutic agent.

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